

Comprehensive Supplier Comparison & Analytical Guide: Methyl 4-methoxy-3-methylbenzoylformate Reference Standards

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl 4-methoxy-3-methylbenzoylformate*

Cat. No.: *B7849374*

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Methyl 4-methoxy-3-methylbenzoylformate (CAS: 424836-59-9), also known systematically as methyl 2-(4-methoxy-3-methylphenyl)-2-oxoacetate, is a critical organic intermediate and analytical reference standard[1][2]. With a molecular formula of C₁₁H₁₂O₄ and a molecular weight of 208.21 g/mol, this benzoylformate derivative is frequently utilized in the synthesis of complex active pharmaceutical ingredients (APIs) and as a marker for impurity profiling in drug development workflows[2][3].

Because impurities can profoundly impact the safety and efficacy of final drug products, sourcing high-purity reference standards and subjecting them to rigorous, self-validating analytical protocols is non-negotiable for researchers and drug development professionals.

Supplier Comparison: Market Alternatives

When selecting a supplier for **methyl 4-methoxy-3-methylbenzoylformate**, researchers must balance claimed purity, the depth of provided analytical documentation, and commercial availability. Below is an objective comparison of primary suppliers based on current market data[1][2][3].

Supplier	Product Code / Identifier	Claimed Purity	Documentation Provided	Best Suited For
abcr GmbH	AB433754	≥ 97.0%	CoA, MSDS	Routine organic synthesis and intermediate scale-up[1].
Leyan	CAS 424836-59-9	≥ 98.0%	CoA, NMR Spectra	High-precision analytical profiling and method development[2].
Smolecule	Smolecule-424836-59-9	Research Grade	CoA	Early-stage discovery and general scientific research[3].
JH CHEM	JH-424836-59-9	Custom Synthesis	CoA, LC-MS	Custom bulk orders and specialized impurity tracking.

Scientific Integrity: The Causality of Analytical Validation

Relying exclusively on a supplier's Certificate of Analysis (CoA) introduces compliance risks in GMP environments. As an Application Scientist, I recommend a self-validating system where the reference standard is independently verified upon receipt. The causality behind the chosen analytical methods is as follows:

- HPLC-UV at 254 nm (Purity): Benzoylformates possess a highly conjugated dicarbonyl system linked to an aromatic ring. The electron-donating methoxy group further extends this conjugation. Monitoring at a UV wavelength of 254 nm captures the maximum absorbance of this chromophore, ensuring that structurally similar process impurities are accurately detected and quantified[4][5].

- **LC-MS in ESI+ Mode (Identity):** Electrospray ionization mass spectrometry (ESI-MS) provides exact mass confirmation. For **methyl 4-methoxy-3-methylbenzoylformate**, the expected pseudo-molecular ion is 209.08. This step is critical to rule out isobaric regioisomers (e.g., 3-methoxy-4-methyl derivatives) that cannot be distinguished by UV absorbance alone[5].
- **Quantitative NMR (Absolute Quantification):** Chromatographic area percent purity is relative and blind to non-UV-absorbing impurities (like inorganic salts or residual solvents). Quantitative NMR (qNMR) is a primary analytical method that establishes absolute mass fraction without requiring a homologous reference standard. By integrating the target's distinct aryl methyl signal against a certified internal calibrant, we achieve true thermodynamic purity.

Step-by-Step Experimental Methodologies

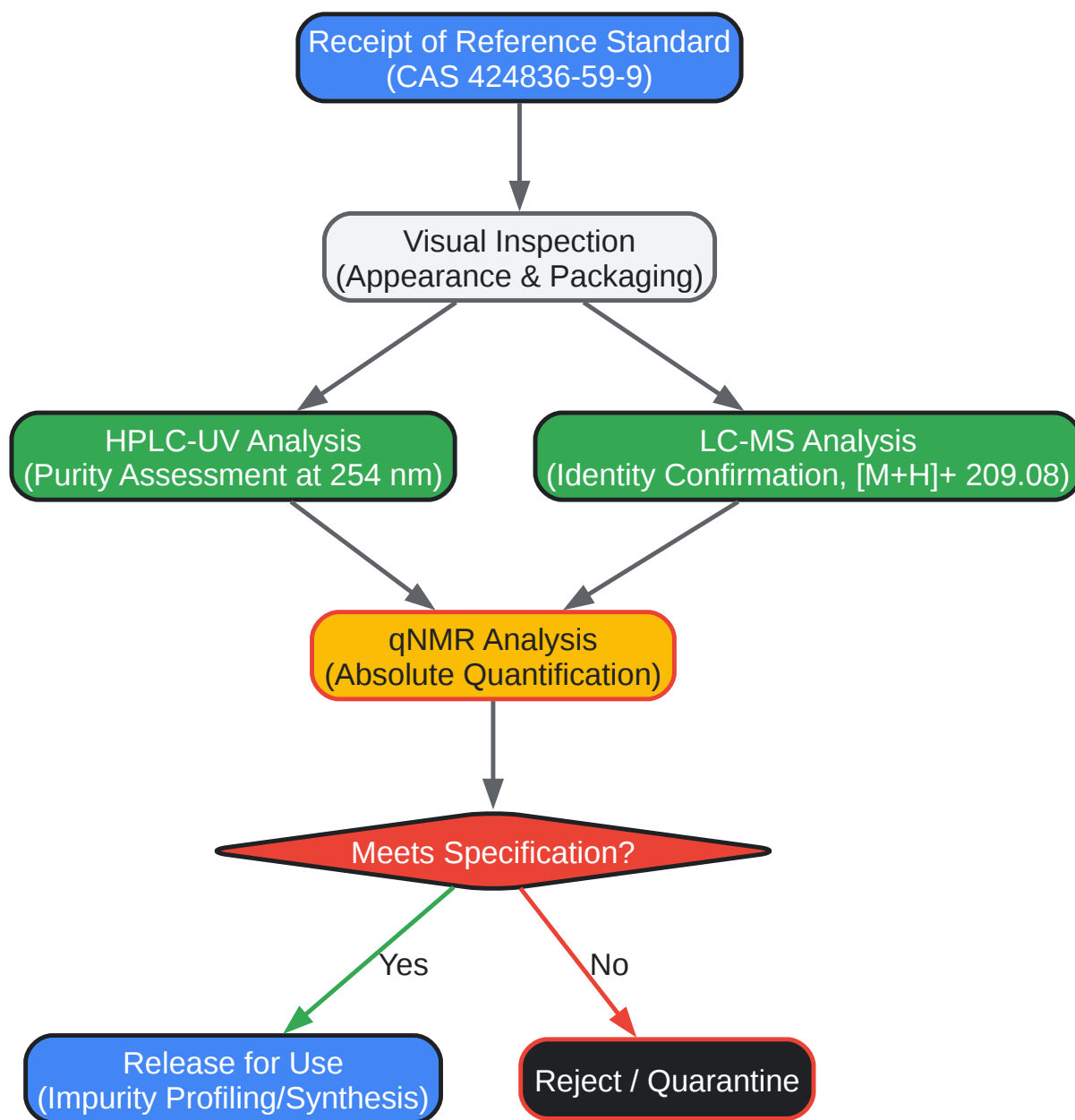
Protocol A: HPLC-UV Purity Assessment

- **Sample Preparation:** Accurately weigh 10.0 mg of the **methyl 4-methoxy-3-methylbenzoylformate** standard. Dissolve in 10 mL of HPLC-grade acetonitrile to create a 1.0 mg/mL stock solution. Dilute to a working concentration of 0.1 mg/mL using the mobile phase.
- **Column Selection:** Use a reverse-phase C18 column (e.g., 4.6 × 250 mm, 5 µm) to ensure adequate retention of the moderately polar benzoylformate[5].
- **Mobile Phase:** Prepare Solvent A (Water + 0.1% Formic Acid) and Solvent B (Acetonitrile + 0.1% Formic Acid).
- **Gradient Elution:** Run a linear gradient from 5% B to 95% B over 20 minutes at a flow rate of 1.0 mL/min.
- **Detection:** Monitor the eluent at 254 nm. Integrate all peaks with a signal-to-noise ratio > 10 to calculate the relative area percent purity[4][5].

Protocol B: qNMR Absolute Quantification

- **Calibrant Selection:** Select a certified reference material (CRM) as an internal standard, such as Maleic acid (traceable to NIST), ensuring its NMR signals do not overlap with the analyte.
- **Sample Preparation:** Co-weigh approximately 15.0 mg of the analyte and 5.0 mg of the internal standard into a vial using a microbalance ($d = 0.001$ mg).
- **Solvation:** Dissolve the mixture in 0.6 mL of deuterated chloroform () containing 0.03% TMS. Transfer to a 5 mm NMR tube.
- **Acquisition:** Acquire the -NMR spectrum at 400 MHz or higher. Use a relaxation delay () of at least 30 seconds to ensure complete longitudinal relaxation of all protons.
- **Calculation:** Calculate the absolute purity by comparing the integral of the analyte's aryl methyl singlet (~2.2 ppm, 3H) against the internal standard's reference peak.

Workflow Visualization



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Workflow for the analytical qualification of **methyl 4-methoxy-3-methylbenzoylformate** standards.

Expected Analytical Data

To facilitate immediate laboratory validation, the table below summarizes the expected analytical specifications for a high-quality **methyl 4-methoxy-3-methylbenzoylformate** reference standard.

Parameter	Specification / Expected Value	Analytical Rationale
Appearance	Light yellow to off-white solid/liquid	Characteristic physical state of substituted benzoylformate derivatives.
HPLC Purity	98.0% (Area % at 254 nm)	Ensures minimal interference from process impurities during downstream API profiling[4].
LC-MS (ESI+)	209.08	Confirms the exact molecular weight (C ₁₁ H ₁₂ O ₄ , MW: 208.21)[5].
H NMR ()	~7.8 (m, 2H), 6.9 (d, 1H), 3.9 (s, 6H), 2.2 (s, 3H)	Confirms the regiochemistry of the 4-methoxy-3-methyl substitution and the methyl ester.

References

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- To cite this document: BenchChem. [Comprehensive Supplier Comparison & Analytical Guide: Methyl 4-methoxy-3-methylbenzoylformate Reference Standards]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7849374/docs#comprehensive-supplier-comparison-analytical-guide-methyl-4-methoxy-3-methylbenzoylformate-reference-standards>]

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